

Safety data sheet and handling precautions for Gliquidone-d6

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Compound of Interest

Compound Name: Gliquidone-d6

Cat. No.: B12421722

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Gliquidone-d6: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **Gliquidone-d6**. The information is compiled from available safety data sheets (SDS) and scientific literature for the parent compound, Gliquidone, as a specific SDS for the deuterated analog is not readily available. It is presumed that the toxicological and handling properties of **Gliquidone-d6** are comparable to its non-deuterated counterpart. However, this guide should be used for informational purposes only and does not replace a formal risk assessment. Always consult the specific SDS provided by the supplier and adhere to institutional safety protocols.

Product Identification and Properties

Gliquidone-d6 is the deuterated form of Gliquidone, a second-generation sulfonylurea used as an anti-diabetic agent.[1][2] The deuteration is typically on the methyl groups.[2] It is primarily used as an internal standard in analytical and pharmacokinetic research to enable precise quantification of Gliquidone in biological samples.[2]

Table 1: Physical and Chemical Properties of Gliquidone

Property	Value	Source
Molecular Formula	C27H33N3O6S	[3][4]
Molecular Weight	527.6 g/mol	[3]
CAS Number	33342-05-1	[3][4]
Appearance	Crystalline solid	[5]
Melting Point	180-182 °C	[3]
Solubility	Soluble in DMSO and DMF (~30 mg/ml), ethanol (~1 mg/ml). Sparingly soluble in aqueous buffers.	[5][6]
Storage	-20°C	[5][6]

Hazard Identification and Safety Precautions

Gliquidone may be harmful if inhaled, ingested, or absorbed through the skin, and it can cause irritation to the eyes, skin, and respiratory tract.[7] To the best of current knowledge, the toxicological properties have not been thoroughly investigated.[7]

Table 2: GHS Hazard Statements and Precautionary Measures for Gliquidone

Category	Statement	Source
Health Hazards	May be harmful by inhalation, ingestion, or skin absorption. May cause eye, skin, or respiratory system irritation.	[7]
Prevention	Avoid breathing dust/fume/gas/mist/vapors/spray. Avoid contact with skin and eyes. Wear protective gloves/protective clothing/eye protection/face protection. Wash thoroughly after handling.	[7][8]
Response	If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If on skin: Wash with plenty of soap and water. If inhaled: Remove person to fresh air and keep comfortable for breathing. If swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.	[7]
Storage	Store in a well-ventilated place. Keep container tightly closed.	[8]
Disposal	Dispose of contents/container in accordance with local/regional/national/international regulations.	[8]

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure.

Experimental Protocol: Safe Handling of **Gliquidone-d6**

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
[8] Facilities should be equipped with an eyewash station and a safety shower.[7]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8]
 - Skin Protection: Wear impervious clothing and chemical-resistant gloves.[8]
 - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.[7]
- Hygiene Practices: Avoid prolonged or repeated exposure.[7] Do not ingest, inhale, get in eyes, on skin, or on clothing.[5] Wash hands thoroughly after handling.[5][7]

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Table 3: First Aid Measures for Gliquidone Exposure

Exposure Route	First Aid Procedure	Source
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.	[7]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.	[7]
Eye Contact	Hold eyelids apart and flush eyes with plenty of water for at least 15 minutes. Have eyes examined and tested by medical personnel.	[7]
Ingestion	Wash out mouth with water provided the person is conscious. Do NOT induce vomiting unless directed to do so by medical personnel. Get medical attention.	[7]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

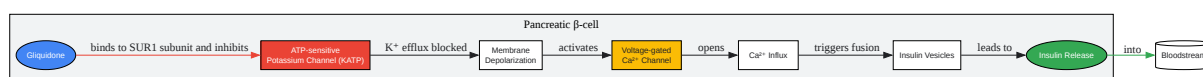
Experimental Protocol: Spill Cleanup

- **Personal Precautions:** Wear appropriate personal protective equipment, including a respirator, safety goggles, and heavy rubber gloves.[7]
- **Containment and Cleaning:** Avoid raising dust.[7] Contain the spill and collect the material using spark-proof tools.[8] Transfer to a chemical waste container for disposal in accordance with local regulations.[7]

- Environmental Precautions: Prevent the material from entering drains or waterways.[8][9]

Mechanism of Action: Signaling Pathway

Gliquidone, like other sulfonylureas, lowers blood glucose levels by stimulating insulin secretion from pancreatic β -cells.[10] This is achieved through the inhibition of ATP-sensitive potassium (KATP) channels.[3][10][11]

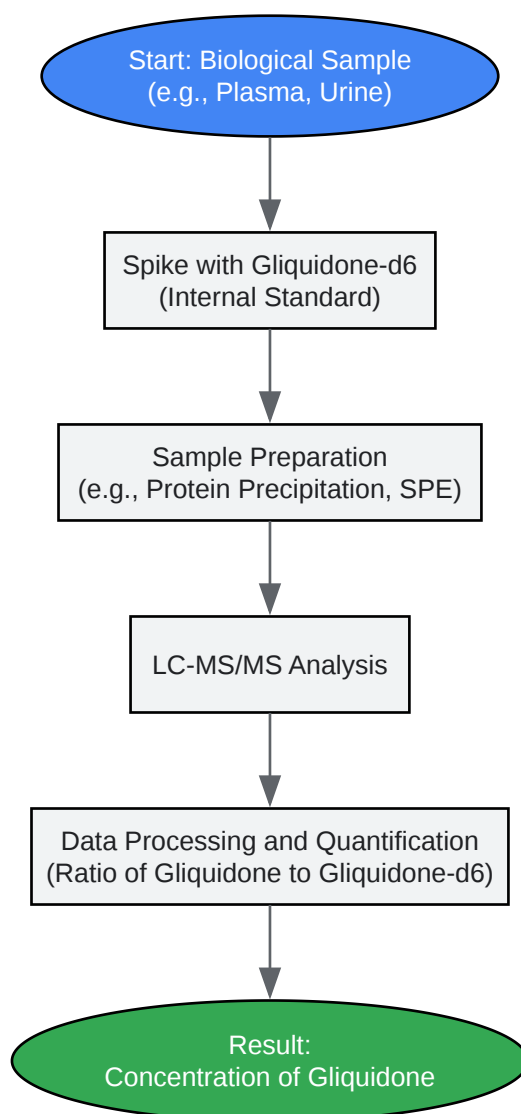


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Caption: Gliquidone's mechanism of action in pancreatic β -cells.

Experimental Workflow: Quantification using Gliquidone-d6

Gliquidone-d6 is an ideal internal standard for the quantification of Gliquidone in biological matrices using techniques like liquid chromatography-mass spectrometry (LC-MS).



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Caption: Workflow for the quantification of Gliquidone using **Gliquidone-d6**.

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